

safe handling and storage of 1,3-Benzodioxol-5-ylacetaldehyde

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Compound of Interest

Compound Name: 1,3-Benzodioxol-5-ylacetaldehyde

Cat. No.: B1605575

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Technical Support Center: 1,3-Benzodioxol-5-ylacetaldehyde

This guide provides comprehensive safety, handling, and storage information for **1,3-Benzodioxol-5-ylacetaldehyde**, intended for researchers, scientists, and drug development professionals.

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Action(s) |
|----------------------|--|---|
| Accidental Spill | Improper handling, container failure. | Evacuate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles. Absorb the spill with an inert material such as dry sand or earth. ^[1] Place the absorbed material into a sealed container for chemical waste disposal. ^[1] Ventilate the area. Do not allow the substance to enter drains or waterways. ^[1] |
| Skin or Eye Contact | Inadequate PPE, accidental splashing. | For eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids. ^[2] Seek immediate medical attention. ^[2] For skin contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes. ^[2] Seek medical attention if irritation develops. ^[2] |
| Inhalation of Vapors | Poor ventilation, heating the substance. | Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. ^[3] Seek immediate medical attention. ^[3] |

| | | |
|------|---|--|
| Fire | Exposure to ignition sources, improper storage. | Use carbon dioxide, dry chemical powder, or appropriate foam for extinction. [3] A water spray can be used to cool fire-exposed containers.[1] Firefighters should wear self-contained breathing apparatus and full protective gear.[1] |
|------|---|--|

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **1,3-Benzodioxol-5-ylacetaldehyde**? This substance is considered hazardous. It may be harmful if swallowed or in contact with skin, can cause skin and serious eye irritation, and may lead to respiratory irritation.[2][4] It is also suspected of causing genetic defects and may cause cancer.[4]

What personal protective equipment (PPE) should be worn when handling this chemical? It is essential to wear appropriate PPE, including chemical safety goggles or a face shield, protective gloves (e.g., nitrile rubber), and a lab coat or other protective clothing to prevent skin exposure.[2][3] Work should be conducted in a well-ventilated area or under a chemical fume hood.[4] If vapors or aerosols are generated, a NIOSH/MSHA-approved respirator should be used.[2]

How should **1,3-Benzodioxol-5-ylacetaldehyde** be stored? Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] Keep it away from heat, sparks, open flames, and other sources of ignition.[4] It should also be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[2]

What are the known incompatibilities for this substance? Avoid contact with strong oxidizing agents, strong acids, and strong reducing agents.[2]

What should I do in case of accidental ingestion? Do NOT induce vomiting.[2] Rinse the mouth with water. Seek immediate medical attention or contact a poison control center.[2]

Quantitative Data Summary

Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| Molecular Formula | C9H8O3 |
| Molecular Weight | 164.16 g/mol |
| Flash Point | 113.9°C[5] |
| Boiling Point | 172 - 173 °C @ 760 mmHg (for the related compound 1,3-Benzodioxole)[3] |
| Specific Gravity | 1.060 (for the related compound 1,3-Benzodioxole)[3] |
| Appearance | Light yellow liquid (for the related compound 1,3-Benzodioxole)[3] |

Exposure Control and Personal Protection

| Parameter | Specification |
|------------------------|--|
| Engineering Controls | Use in a well-ventilated area, preferably in a chemical fume hood.[2] Ensure eyewash stations and safety showers are nearby.[2] |
| Eye/Face Protection | Wear chemical safety goggles or a face shield (OSHA 29 CFR 1910.133 or European Standard EN166).[2] |
| Skin Protection | Wear appropriate protective gloves and clothing to prevent skin exposure.[2] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[2] |

Experimental Protocols

General Handling Protocol

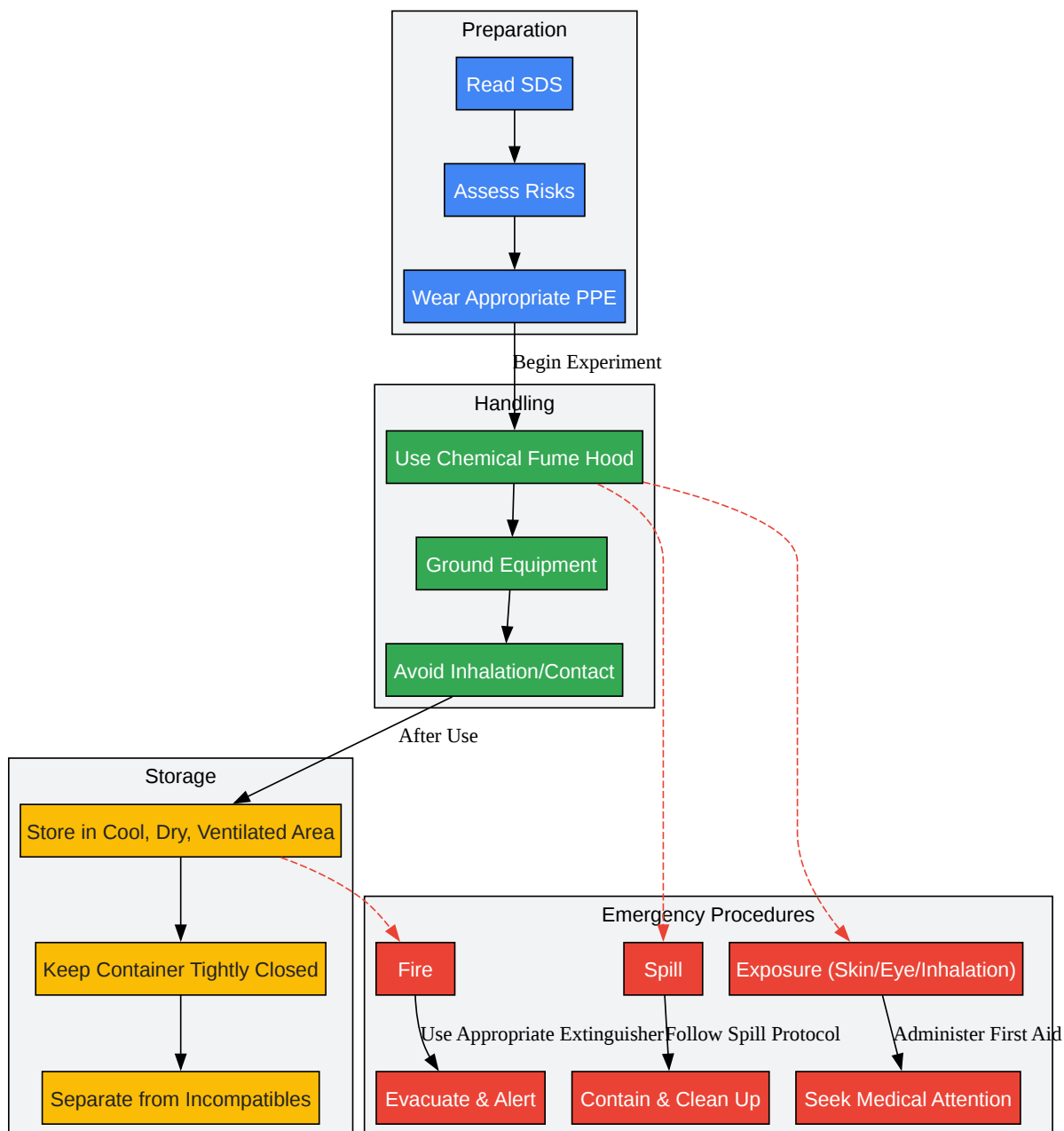
- Before starting any experiment, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Wear all required personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[3]
- Ground and bond containers and receiving equipment when transferring the substance to prevent static discharge.[4]
- Avoid direct contact with the skin, eyes, and clothing.[1] Do not breathe vapors or mists.[2]
- Keep the container tightly closed when not in use.[2]
- After handling, wash hands and any exposed skin thoroughly.[3]

Spill Clean-up Protocol

- Immediately evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[1]
- Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, and then wash with soap and water.
- Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.

Visualizations

Safe Handling and Storage Workflow for 1,3-Benzodioxol-5-ylacetaldehyde

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